

Commercial Sourcing and Applications of Ethanol-17O: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethanol-17O

Cat. No.: B1507999

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For researchers, scientists, and drug development professionals, the precise tracking of molecules through complex biological and chemical systems is paramount. Isotopically labeled compounds, such as **Ethanol-17O**, offer a powerful tool for elucidating metabolic pathways, reaction mechanisms, and drug metabolism. This technical guide provides an in-depth overview of the commercial availability of **Ethanol-17O**, its key applications, and detailed experimental considerations.

Commercial Availability of Ethanol-17O

The primary commercial supplier of **Ethanol-17O** is Sigma-Aldrich (a subsidiary of Merck). For researchers requiring different specifications or larger quantities, Cambridge Isotope Laboratories, Inc. (CIL) offers custom synthesis services for a wide range of stable isotope-labeled compounds, including the potential for custom production of **Ethanol-17O** to meet specific research needs.^[1]

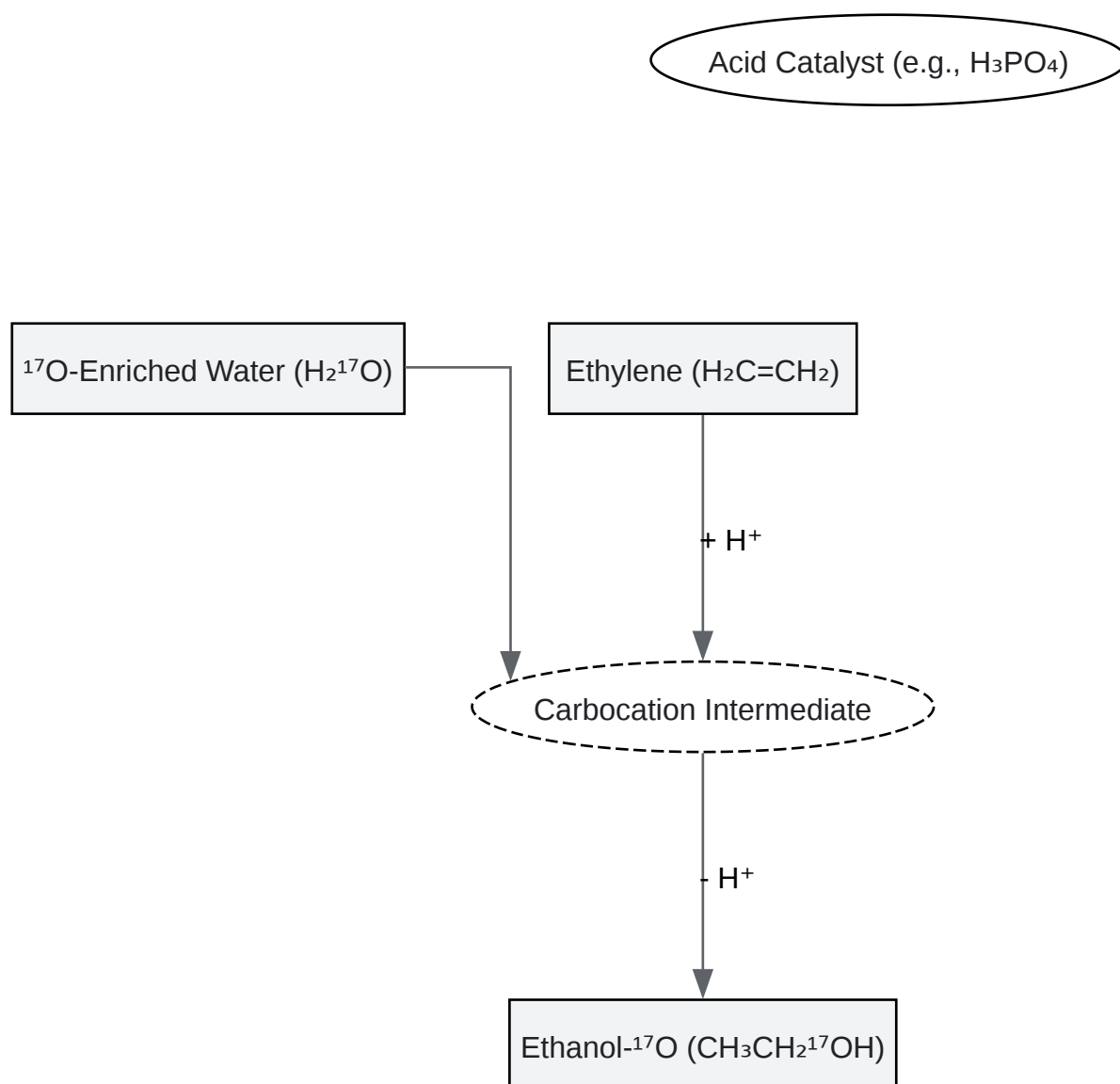
Below is a summary of the product specifications for **Ethanol-17O** available from Sigma-Aldrich.

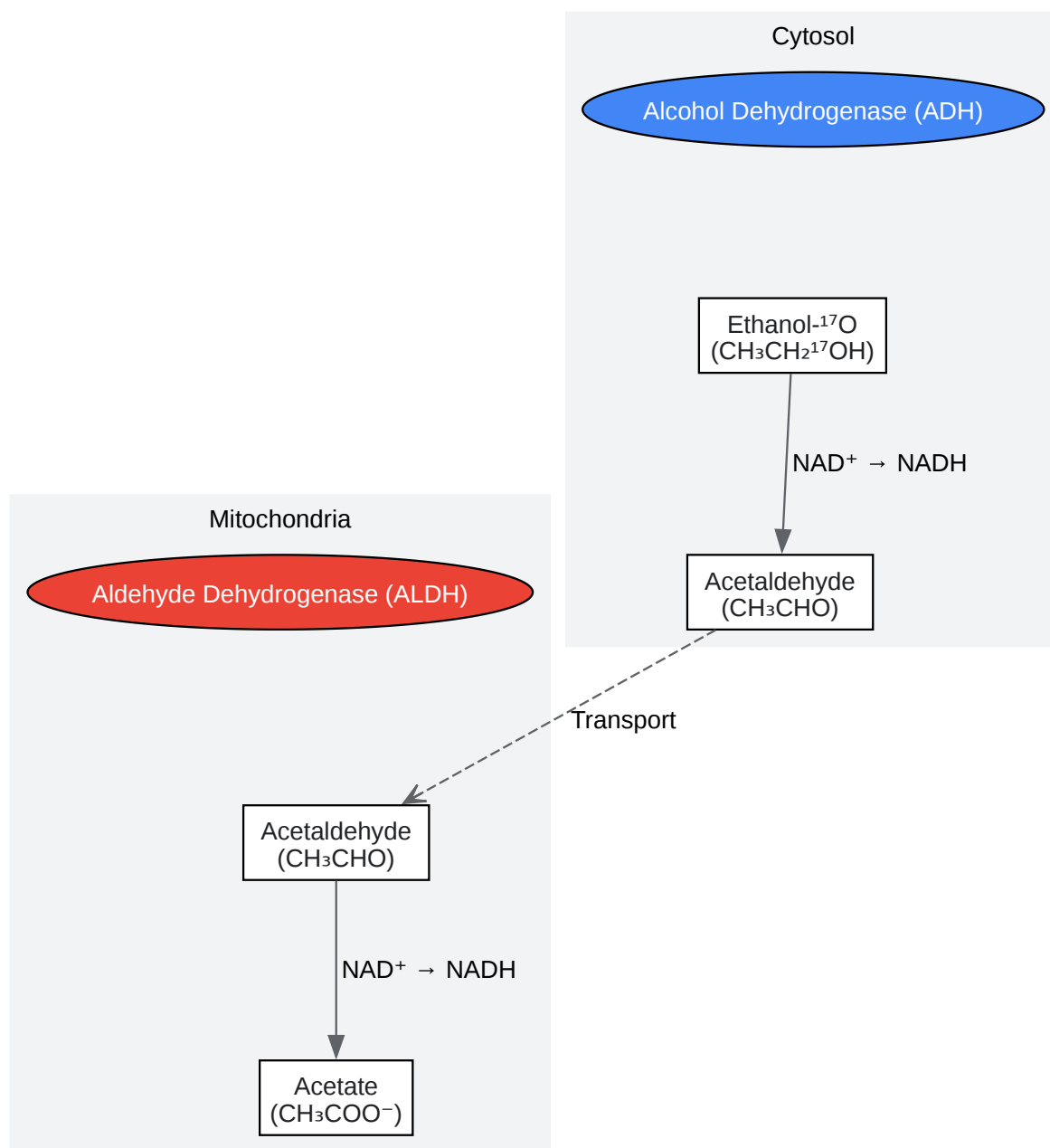
Supplier	Product Name	CAS Number	Linear Formula	Isotopic Purity	Chemical Purity
Sigma-Aldrich	Ethanol-17O	255043-66-4	CH ₃ CH ₂ ¹⁷ O	20 atom % ¹⁷ O	99% (CP)

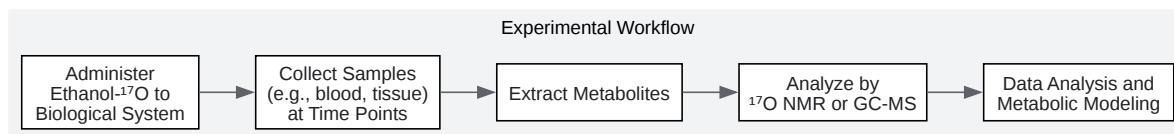
Synthesis of Ethanol-17O

While detailed proprietary synthesis methods are not publicly disclosed by commercial suppliers, the synthesis of ^{17}O -labeled alcohols can be achieved through established organic chemistry reactions. A common conceptual approach involves the acid-catalyzed hydration of ethylene using ^{17}O -enriched water (H_2^{17}O) as the labeling agent.

A generalized synthetic scheme is presented below. It is important to note that specific reaction conditions, such as temperature, pressure, and catalyst choice, are critical for optimizing yield and isotopic incorporation.







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References

- 1. m.youtube.com [m.youtube.com]
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